

Spectroscopic Characterization of 2-Oxa-5-azaspiro[3.5]nonane: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Oxa-5-azaspiro[3.5]nonane

CAS No.: 1046153-04-1

Cat. No.: B1395922

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

2-Oxa-5-azaspiro[3.5]nonane is a unique spirocyclic heterocyclic compound featuring a fused oxetane and piperidine ring system.^{[1][2]} This rigid, three-dimensional scaffold has garnered significant interest in medicinal chemistry as a bioisosteric replacement for more common motifs, offering potential improvements in physicochemical properties such as metabolic stability and aqueous solubility.^[1] A thorough understanding of its structural and electronic properties is paramount for its effective utilization in drug design and development. Spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS), are indispensable tools for the structural elucidation and characterization of this novel building block.

This technical guide provides a comprehensive overview of the spectroscopic data of **2-Oxa-5-azaspiro[3.5]nonane**. While a complete set of experimentally-derived spectra for the parent compound is not readily available in published literature, this guide presents the expected

spectroscopic features based on its structure, alongside standardized experimental protocols for data acquisition and in-depth interpretation of the anticipated results.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. For **2-Oxa-5-azaspiro[3.5]nonane**, both ^1H and ^{13}C NMR are crucial for confirming its unique spirocyclic structure.

^1H NMR Spectroscopy

Expected Data:

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~4.4 - 4.6	Singlet	4H	-CH ₂ - (Oxetane ring)
~2.7 - 2.9	Triplet	4H	-CH ₂ -N-
~1.7 - 1.9	Multiplet	4H	-CH ₂ -C-CH ₂ -
~1.5 - 2.5	Broad Singlet	1H	N-H

Experimental Protocol:

A solution of **2-Oxa-5-azaspiro[3.5]nonane** (5-10 mg) is prepared in a deuterated solvent such as chloroform-d (CDCl_3) or dimethyl sulfoxide-d₆ (DMSO-d_6) (0.5-0.7 mL).^[3] The sample is transferred to a 5 mm NMR tube. The ^1H NMR spectrum is acquired on a 400 or 500 MHz spectrometer.^[4] The chemical shifts are referenced to the residual solvent peak or an internal standard like tetramethylsilane (TMS).^[3]

Caption: Workflow for ^1H NMR Spectroscopy.

Interpretation:

The ^1H NMR spectrum of **2-Oxa-5-azaspiro[3.5]nonane** is expected to be relatively simple, reflecting the symmetry of the molecule.

- **Oxetane Protons:** The four protons on the oxetane ring are chemically equivalent and are expected to appear as a sharp singlet in the downfield region (~4.4 - 4.6 ppm). This significant downfield shift is due to the deshielding effect of the adjacent oxygen atom.
- **Piperidine Protons:** The piperidine ring contains three sets of methylene protons. The four protons adjacent to the nitrogen atom (-CH₂-N-) are expected to appear as a triplet around 2.7 - 2.9 ppm. The four protons at the 3 and 5 positions of the piperidine ring (-CH₂-C-CH₂-) would likely appear as a multiplet in the more upfield region of ~1.7 - 1.9 ppm.
- **Amine Proton:** The N-H proton of the secondary amine is expected to be a broad singlet, and its chemical shift can vary depending on the solvent and concentration.

¹³C NMR Spectroscopy

Expected Data:

Chemical Shift (ppm)	Assignment
~75 - 80	-O-CH ₂ - (Oxetane ring)
~45 - 50	-N-CH ₂ -
~35 - 40	Spirocarbon
~30 - 35	-CH ₂ -C-CH ₂ -

Experimental Protocol:

The same sample prepared for ¹H NMR can be used for ¹³C NMR spectroscopy. The spectrum is acquired on the same spectrometer, typically at a frequency of 100 or 125 MHz.[4]

Broadband proton decoupling is commonly used to simplify the spectrum to singlets for each unique carbon atom.[5]

Caption: Workflow for ¹³C NMR Spectroscopy.

Interpretation:

The proton-decoupled ¹³C NMR spectrum is expected to show four distinct signals corresponding to the four unique carbon environments in **2-Oxa-5-azaspiro[3.5]nonane**.

- **Oxetane Carbons:** The two equivalent methylene carbons of the oxetane ring are expected to resonate at the most downfield position (~75 - 80 ppm) due to the strong deshielding effect of the oxygen atom.
- **Piperidine Carbons:** The two equivalent methylene carbons adjacent to the nitrogen atom will appear around 45 - 50 ppm. The other two equivalent methylene carbons in the piperidine ring are expected at approximately 30 - 35 ppm.
- **Spirocarbon:** The spirocarbon, being a quaternary carbon, is expected to have a relatively weak signal and appear in the range of 35 - 40 ppm.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Expected Data:

Wavenumber (cm ⁻¹)	Intensity	Assignment
3300 - 3500	Medium, Broad	N-H stretch (secondary amine)
2850 - 2960	Strong	C-H stretch (aliphatic)
1050 - 1150	Strong	C-O stretch (ether)
1100 - 1200	Medium	C-N stretch (aliphatic amine)

Experimental Protocol:

The IR spectrum can be obtained using a Fourier Transform Infrared (FTIR) spectrometer. For a liquid sample, a neat spectrum can be run by placing a drop of the compound between two salt plates (e.g., NaCl or KBr).^[6] Alternatively, a solution in a suitable solvent like chloroform can be used.^[5] For a solid, a KBr pellet or a mull in Nujol can be prepared.^[6]

Caption: Workflow for IR Spectroscopy.

Interpretation:

The IR spectrum of **2-Oxa-5-azaspiro[3.5]nonane** should exhibit characteristic absorption bands corresponding to its functional groups.

- N-H Stretch: A medium to weak, somewhat broad absorption band is expected in the region of 3300-3500 cm^{-1} due to the N-H stretching vibration of the secondary amine.[7]
- C-H Stretch: Strong absorption bands in the 2850-2960 cm^{-1} region will be present, corresponding to the stretching vibrations of the aliphatic C-H bonds in the piperidine and oxetane rings.
- C-O Stretch: A strong absorption band, characteristic of the C-O stretching of the ether linkage in the oxetane ring, is expected in the 1050-1150 cm^{-1} range.
- C-N Stretch: The C-N stretching vibration of the aliphatic amine is expected to show a medium intensity band in the 1100-1200 cm^{-1} region.[7]

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification.

Predicted Data (Electron Ionization - EI):

m/z	Possible Fragment
127	$[\text{M}]^+$ (Molecular Ion)
126	$[\text{M}-\text{H}]^+$
98	$[\text{M}-\text{C}_2\text{H}_5]^+$ or $[\text{M}-\text{CH}_2=\text{NH}]^+$
84	$[\text{M}-\text{C}_3\text{H}_7]^+$
70	[Piperidine ring fragment] $^+$
56	$[\text{C}_4\text{H}_8]^+$ or [Oxetane ring fragment] $^+$

Experimental Protocol:

The mass spectrum is typically acquired using a mass spectrometer with an electron ionization (EI) source.^[8] The sample is introduced into the ion source, where it is vaporized and bombarded with a beam of high-energy electrons (typically 70 eV).^[8] The resulting positively charged ions and fragment ions are then accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer.

Caption: Workflow for Electron Ionization Mass Spectrometry.

Interpretation:

The electron ionization mass spectrum of **2-Oxa-5-azaspiro[3.5]nonane** is expected to show a molecular ion peak and several characteristic fragment ions.

- **Molecular Ion:** The molecular ion peak ($[M]^+$) should be observed at an m/z of 127, corresponding to the molecular weight of the compound ($C_7H_{13}NO$). The intensity of the molecular ion peak in cyclic compounds is generally significant.
- **Fragmentation Pattern:** The fragmentation of the molecular ion will likely involve the cleavage of the rings. Common fragmentation pathways for cyclic amines and ethers would be expected. The loss of small neutral molecules or radicals will lead to the formation of various fragment ions. For instance, fragmentation of the piperidine ring could lead to characteristic peaks. The stability of the resulting carbocations and radical cations will govern the relative abundance of the fragment ions observed in the spectrum.

Conclusion

The spectroscopic techniques of NMR, IR, and MS provide a powerful and complementary suite of tools for the comprehensive characterization of **2-Oxa-5-azaspiro[3.5]nonane**. This guide outlines the expected spectroscopic data and provides standardized protocols for their acquisition and interpretation. A thorough analysis using these methods is essential for confirming the identity, purity, and structure of this important building block, thereby facilitating its application in the design and synthesis of novel therapeutic agents.

References

- Google Patents. Synthesis method of 2, 5-dioxa-8-azaspiro [3.5] nonane and salt thereof.
- MDPI. Synthesis of a Spirocyclic Oxetane-Fused Benzimidazole. [\[Link\]](#)

- PubChemLite. 5-benzyl-2-oxa-5,8-diazaspiro[3.5]nonane. [[Link](#)]
- PubChem. **2-Oxa-5-azaspiro[3.5]nonane**. [[Link](#)]
- Google Patents.
- ResearchGate. (PDF) Functionalized Derivatives of 2-azaspiro[3.3]heptane-1-carboxylic Acid and 7-oxa-2-azaspiro[3.5]nonane-1-carboxylic Acid for Drug Design. [[Link](#)]
- University of Calgary. IR: amines. [[Link](#)]
- Chemistry LibreTexts. 5.4: The ¹H-NMR experiment. [[Link](#)]
- Studocu. Mass spec, IR, ¹H & ¹³C NMR spectra analysis to determine structure of a molecule. [[Link](#)]
- PubChemLite. **2-oxa-5-azaspiro[3.5]nonane** (C₇H₁₃NO). [[Link](#)]
- University of Massachusetts Lowell. CHAPTER 2 Fragmentation and Interpretation of Spectra 2.1 Introduction. [[Link](#)]
- MDPI. ¹³C NMR Spectroscopic Studies of Intra- and Intermolecular Interactions of Amino Acid Derivatives and Peptide Derivatives in Solutions. [[Link](#)]
- ChemSrc. 5-Benzyl-8-oxa-5-azaspiro[3.5]nonane | CAS#:1147107-80-9. [[Link](#)]
- PubChem. 5-Oxa-2,8-diazaspiro(3.5)nonane, N₂-BOC protected. [[Link](#)]
- The Royal Society of Chemistry. Supplementary Information. [[Link](#)]
- PubChem. **2-Oxa-5-azaspiro[3.5]nonane**. [[Link](#)]
- ResearchGate. Synthesis of the oxalate salt of 2-oxa-7-azaspiro[3.5]nonane (1b). [[Link](#)]
- ACS Publications. Visible-Light-Induced Nitrogen-Atom Deletion of Unactivated Secondary Amines. [[Link](#)]
- ResearchGate. (PDF) Synthesis of Azaspiro[4.4]nonanes as Key Structures of Several Bioactive Natural Products. [[Link](#)]

- French-Ukrainian Journal of Chemistry. Functionalized Derivatives of 2-azaspiro[3.3]heptane-1-carboxylic Acid and 7-oxa-2-azaspiro[3.5]nonane-1-carboxylic Acid for Drug Design. [[Link](#)]
- PubChem. tert-Butyl 2-amino-7-azaspiro(3.5)nonane-7-carboxylate. [[Link](#)]
- The Royal Society of Chemistry. Diversifying Chemical Space of DNA-Encoded Libraries: Synthesis of 2-Oxa-1-azaspiro(bicyclo[3.2.0])heptanes On. [[Link](#)]
- NIH. Diversifying Chemical Space of DNA-Encoded Libraries: Synthesis of 2-Oxa-1-azaspiro(bicyclo[3.2.0])heptanes On-DNA via Visible Light-Mediated Energy Transfer Catalysis. [[Link](#)]
- WebAssign. Lab 2 - Infrared Spectroscopy (IR). [[Link](#)]
- SpectraBase. 3,3,5-TRIMETHYL-2-OXA-5-AZASPIRO-[3.4]-OCTAN-1-ONE - Optional[13C NMR]. [[Link](#)]
- Organic Chemistry Data. NMR Gallery Indexed by NMR Spin Systems. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. CN113214290A - Synthesis method of 2, 5-dioxa-8-azaspiro [3.5] nonane and salt thereof - Google Patents [patents.google.com]
- 3. Diversifying Chemical Space of DNA-Encoded Libraries: Synthesis of 2-Oxa-1-azaspiro(bicyclo[3.2.0])heptanes On-DNA via Visible Light-Mediated Energy Transfer Catalysis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 5. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]

- [6. pubs.rsc.org \[pubs.rsc.org\]](#)
- [7. rsc.org \[rsc.org\]](#)
- [8. 5-Benzyl-8-oxa-5-azaspiro\[3.5\]nonane | CAS#:1147107-80-9 | Chemsrsc \[chemsrc.com\]](#)
- To cite this document: BenchChem. [Spectroscopic Characterization of 2-Oxa-5-azaspiro[3.5]nonane: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1395922/docs#spectroscopic-characterization-of-2-oxa-5-azaspiro-3-5-nonane-a-technical-guide\]](https://www.benchchem.com/product/b1395922/docs#spectroscopic-characterization-of-2-oxa-5-azaspiro-3-5-nonane-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

